

Application Notes and Protocols for High-Purity Eledoisin

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Compound of Interest

Compound Name: Eledoisin

Cat. No.: B1671165

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Introduction

Eledoisin is a potent undecapeptide belonging to the tachykinin family of neuropeptides, originally isolated from the salivary glands of the octopus *Eledone moschata*.^{[1][2]} Its amino acid sequence is pGlu-Pro-Ser-Lys-Asp-Ala-Phe-Ile-Gly-Leu-Met-NH₂.^[1] Like other tachykinins, **Eledoisin** exerts a wide range of pharmacological effects, including potent vasodilation and contraction of extravascular smooth muscle.^{[1][3]} In mammals, it acts as a specific agonist for tachykinin receptors, showing a preference for the neurokinin 3 (NK3) receptor.^[4] Its well-defined activity makes high-purity **Eledoisin** an invaluable tool for research in pharmacology, neuroscience, and drug development.

These application notes provide a comprehensive guide for sourcing, handling, and utilizing high-purity **Eledoisin** in common research applications.

Sourcing and Quality Control of High-Purity Eledoisin

Sourcing high-purity **Eledoisin** is critical for obtaining reliable and reproducible experimental results. Impurities can lead to misleading biological activity and confound data interpretation.^[5] ^[6] For most in vitro and in vivo studies, a peptide purity of >95% is recommended.^{[5][7]}

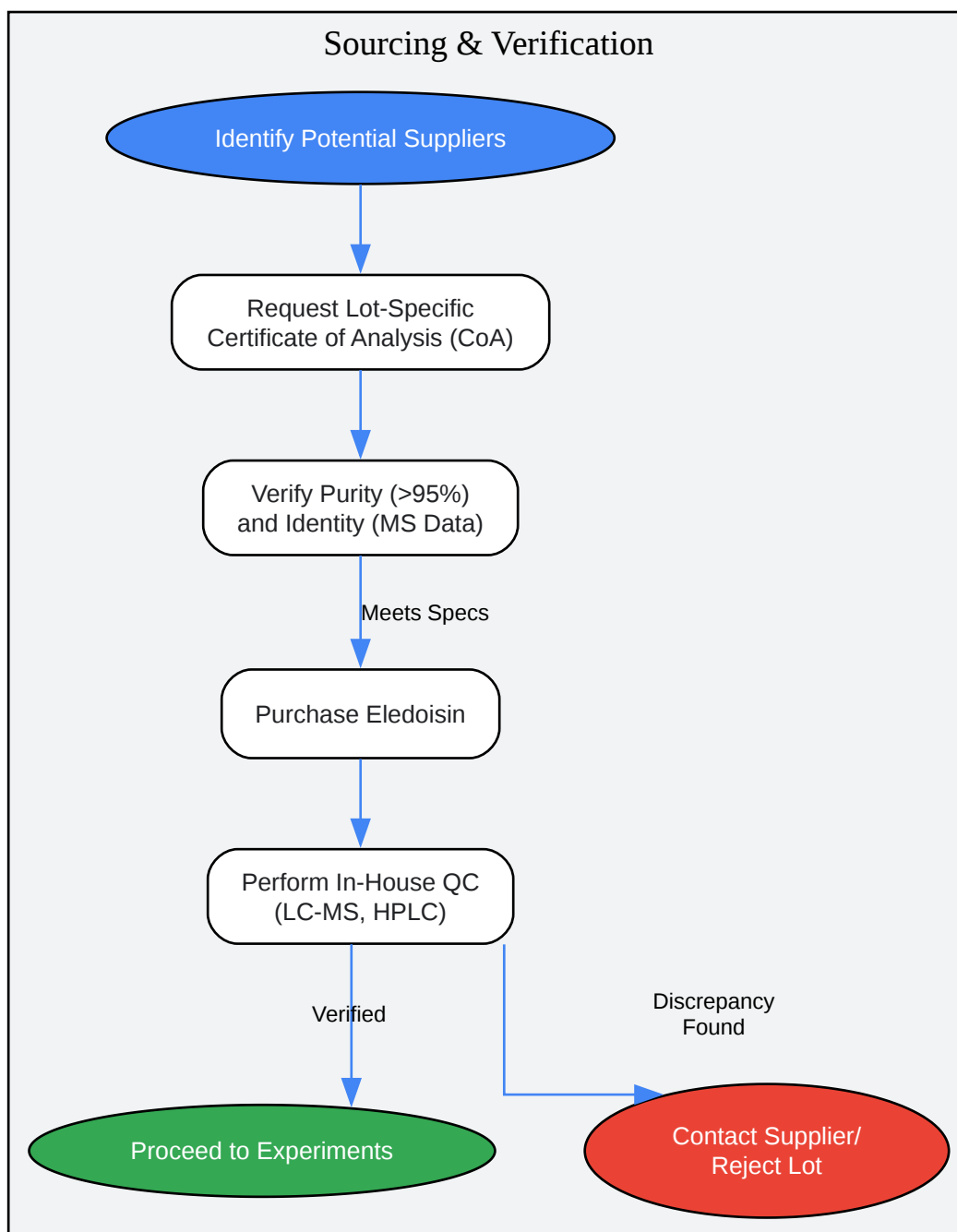
Table 1: Commercial Suppliers of Research-Grade **Eledoisin**

Supplier	Catalog Number (Example)	Purity Specification	Form
MyBioSource	MBS142837	> 98% (RP-HPLC, SDS-PAGE)	Lyophilized Powder
Abbexa	abx265925	> 95% (HPLC)	Lyophilized Powder
NovoPro Bioscience	---	95.82%	Lyophilized Powder
Biorunstar	BRS16076	≥95% (HPLC)	Lyophilized Powder
Molecular Depot	B2012312	Biotechnology Grade (Highly Pure)	Lyophilized Powder
Blue Tiger Scientific	---	Biotechnology Grade (Highly Pure)	Lyophilized Powder

Note: This table is not exhaustive and serves as a starting point. Researchers should always request a lot-specific Certificate of Analysis (CoA) before purchase.

Quality Control Workflow

Upon receiving the peptide, it is best practice to perform in-house quality control to verify its identity and purity, even when a CoA is provided by the supplier.



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Caption: Workflow for sourcing and quality control of **Eleodoisin**.

Physicochemical Properties and Reconstitution

Accurate preparation of **Eleodoisin** stock solutions is fundamental for experimental success.

Table 2: Physicochemical Data for **Eleodoisin**

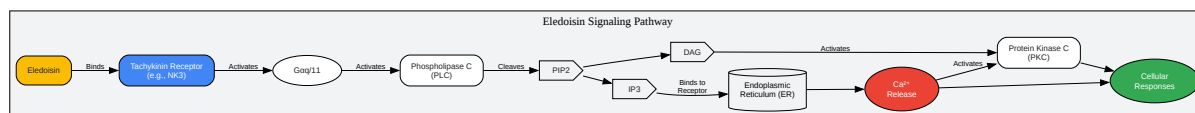
Property	Value
Sequence	pGlu-Pro-Ser-Lys-Asp-Ala-Phe-Ile-Gly-Leu-Met-NH2[1]
Molecular Formula	C ₅₄ H ₈₅ N ₁₃ O ₁₅ S[8]
Molecular Weight	~1188.4 g/mol [8][9]
Form	Lyophilized Powder[8][9]
Storage	Store at -20°C or below, desiccated[8][10]

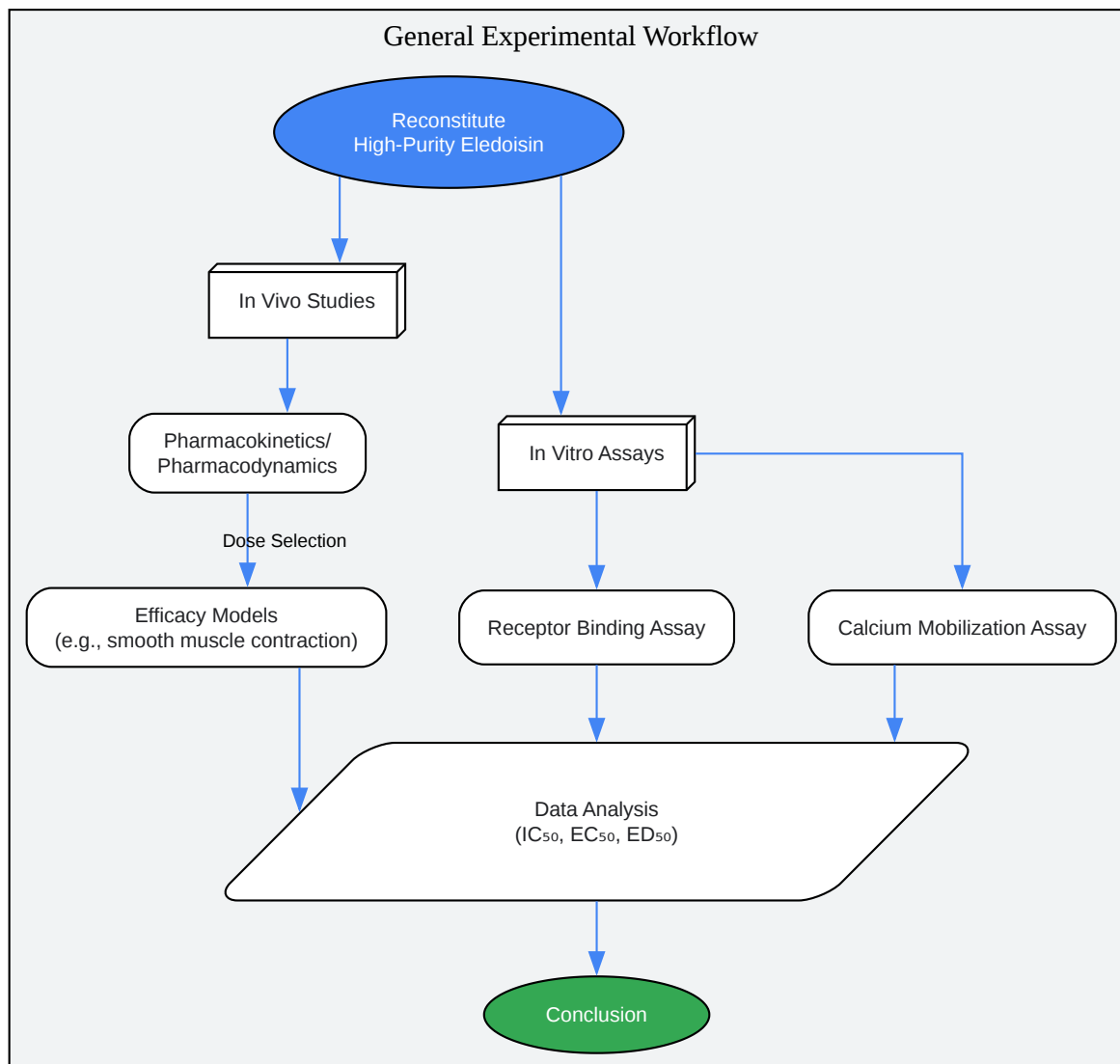
Protocol 1: Reconstitution of Lyophilized **Eleodoisin**

- **Pre-equilibration:** Before opening, allow the vial of lyophilized **Eleodoisin** to equilibrate to room temperature for 15-20 minutes to prevent condensation.
- **Solvent Selection:** **Eleodoisin** is soluble in sterile, ultrapure water. For enhanced solubility, a small amount of DMSO can be used initially, followed by dilution with an aqueous buffer.[11]
- **Reconstitution:** Briefly centrifuge the vial to ensure all powder is at the bottom. Add the appropriate volume of sterile water or desired solvent to create a concentrated stock solution (e.g., 1 mM or 10 mM).
- **Mixing:** Gently vortex or pipette the solution to ensure the peptide is fully dissolved. Avoid vigorous shaking to prevent aggregation.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.[8] Store aliquots at -20°C or -80°C for long-term stability.

Application: Tachykinin Receptor Activation

Eleodoisin activates tachykinin receptors, which are G-protein coupled receptors (GPCRs). The primary signaling pathway involves the Gq/11 protein, leading to an increase in intracellular calcium.





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